

In-Depth Technical Guide: 2-(2-Pyridyl)-4-benzyl-2-oxazoline

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Compound of Interest

Compound Name: 2-(2-Pyridyl)-4-benzyl-2-oxazoline

Cat. No.: B173791

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Core Compound Data

Parameter -	Value	Source
Systematic Name	(S)-4-Benzyl-2-(pyridin-2- yl)-4,5-dihydrooxazole	PubChem
Molecular Formula	C15H14N2O	PubChem[1]
Molecular Weight	238.28 g/mol	PubChem[1]
CAS Number	108915-08-8	PubChem[1]

Synthesis and Experimental Protocols

The synthesis of **2-(2-Pyridyl)-4-benzyl-2-oxazoline**, systematically named (S)-4-Benzyl-2-(pyridin-2-yl)-4,5-dihydrooxazole, is a multi-step process that is crucial for its application in various research and development fields, particularly in asymmetric catalysis. The following is a detailed experimental protocol for its synthesis, based on established methodologies for similar pyridyloxazoline ligands.

Experimental Protocol: Synthesis of (S)-4-Benzyl-2-(pyridin-2-yl)-4,5-dihydrooxazole

Foundational & Exploratory





This synthesis involves the condensation of a chiral amino alcohol with a pyridine derivative.

Materials:

- (S)-2-Amino-3-phenyl-1-propanol
- 2-cyanopyridine
- Zinc Chloride (ZnCl₂)
- Toluene, anhydrous
- Methanol
- Sodium bicarbonate (NaHCO₃), saturated aqueous solution
- Brine
- Magnesium sulfate (MgSO₄), anhydrous
- Silica gel for column chromatography
- · Ethyl acetate
- Hexanes

Procedure:

- Reaction Setup: In a flame-dried round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve (S)-2-amino-3-phenyl-1-propanol (1 equivalent) and 2cyanopyridine (1.1 equivalents) in anhydrous toluene.
- Catalyst Addition: To this solution, add zinc chloride (0.1 equivalents) as a catalyst.
- Reaction: Heat the reaction mixture to reflux and maintain for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Dilute the
 mixture with ethyl acetate and wash sequentially with a saturated aqueous solution of



sodium bicarbonate and brine.

- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes as the eluent to yield the pure (S)-4-Benzyl-2-(pyridin-2-yl)-4,5dihydrooxazole.

Characterization:

The structure and purity of the synthesized compound should be confirmed by analytical techniques such as:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR and ¹³C NMR to confirm the chemical structure.
- Mass Spectrometry (MS): To verify the molecular weight.
- Chiral High-Performance Liquid Chromatography (HPLC): To determine the enantiomeric purity.

Biological Activity and Signaling Pathways

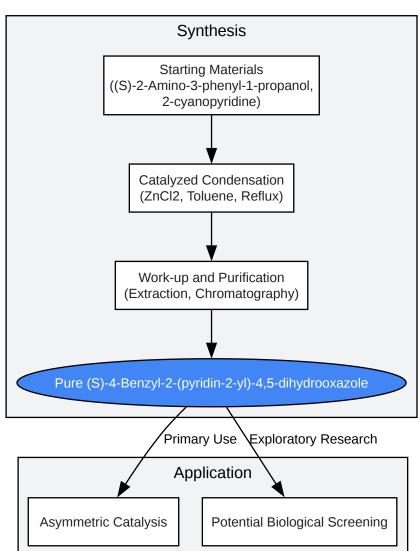
While **2-(2-Pyridyl)-4-benzyl-2-oxazoline** is primarily recognized for its role as a chiral ligand in asymmetric synthesis, the broader class of oxazoline and pyridine-containing compounds has been investigated for various biological activities. Research into the specific biological functions of this compound is ongoing, and this section will be updated as new findings emerge.

Currently, there is no direct evidence linking **2-(2-Pyridyl)-4-benzyl-2-oxazoline** to specific signaling pathways in a biological context. However, related heterocyclic compounds have been shown to interact with various cellular targets. For instance, some pyrazolinone chalcones have been investigated for their potential to inhibit the PI3K/Akt/ERK1/2 signaling pathway, which is crucial in cancer cell proliferation and survival[2]. The structural motifs present in **2-(2-Pyridyl)-4-benzyl-2-oxazoline** could potentially allow for interactions with biological macromolecules, a hypothesis that warrants further investigation.



Logical Relationships and Workflows

The synthesis and application of **2-(2-Pyridyl)-4-benzyl-2-oxazoline** can be visualized as a logical workflow.



Synthesis and Application Workflow

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Synthesis and Application Workflow

This diagram illustrates the synthetic route from starting materials to the pure compound and its subsequent applications in catalysis and potential biological research.



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References

- 1. (S)-4-Benzyl-2-(pyridin-2-yl)-4,5-dihydrooxazole | C15H14N2O | CID 14337779 -PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Newly Synthesized Pyrazolinone Chalcones as Anticancer Agents via Inhibiting the PI3K/Akt/ERK1/2 Signaling Pathway PMC [pmc.ncbi.nlm.nih.gov]
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